

# physical and chemical properties of Butylparaben-13C6

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## Compound of Interest

Compound Name: Butylparaben-13C6

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## Butylparaben-13C6: A Technical Guide for Researchers

An In-depth Examination of the Physical, Chemical, and Analytical Properties of Isotopically Labeled Butylparaben

This technical guide provides a comprehensive overview of **Butylparaben-13C6**, a stable isotope-labeled (SIL) internal standard crucial for accurate quantification in research, drug development, and safety assessments. This document is intended for researchers, scientists, and drug development professionals who require precise and reliable analytical methods for the determination of butylparaben.

## Core Physical and Chemical Properties

**Butylparaben-13C6** is chemically identical to butylparaben, with the exception of the substitution of six carbon atoms on the benzene ring with their stable isotope,  $^{13}\text{C}$ . This isotopic labeling results in a mass shift that allows for its differentiation from the native compound in mass spectrometry, without significantly altering its physicochemical properties.<sup>[1]</sup> It is important to note that while some experimental data, such as melting and boiling points, are not specifically documented for the  $^{13}\text{C}_6$  isotopologue, they are expected to be negligibly different from the unlabeled butylparaben.

Table 1: Physical and Chemical Properties of **Butylparaben-13C6**

Property	Value	Source
Molecular Formula	$^{13}\text{C}_6\text{C}_5\text{H}_{14}\text{O}_3$	[2]
Molecular Weight	200.18 g/mol	[2]
Exact Mass	200.11442332 Da	[3]
Appearance	White crystalline powder	[4]
Odor	Odorless	[4]
Melting Point	68-69 °C (for unlabeled Butylparaben)	[4]
Boiling Point	156-157 °C at 3.5 mmHg (for unlabeled Butylparaben)	[1]
Solubility	Slightly soluble in water; Soluble in alcohol, ether, chloroform, acetone, and methanol.[1][4]	
Storage Temperature	2-8°C	[5]

Table 2: Identifiers for **Butylparaben-13C6**

Identifier	Value	Source
IUPAC Name	Butyl 4-hydroxy(1,2,3,4,5,6- <sup>13</sup> C <sub>6</sub> )cyclohexa-1,3,5-triene-1-carboxylate	[3]
Synonyms	Butyl 4-hydroxybenzoate-(ring- <sup>13</sup> C <sub>6</sub> ), Butyl parahydroxybenzoate- <sup>13</sup> C <sub>6</sub>	[1]
CAS Number	1416711-53-9	[3]
PubChem CID	117065204	[3]
InChIKey	QFOHBWFCKVYLES-PXKSRZEUSA-N	[3]
Canonical SMILES	CCCCOC(=O)c1ccc(cc1)O	[6]

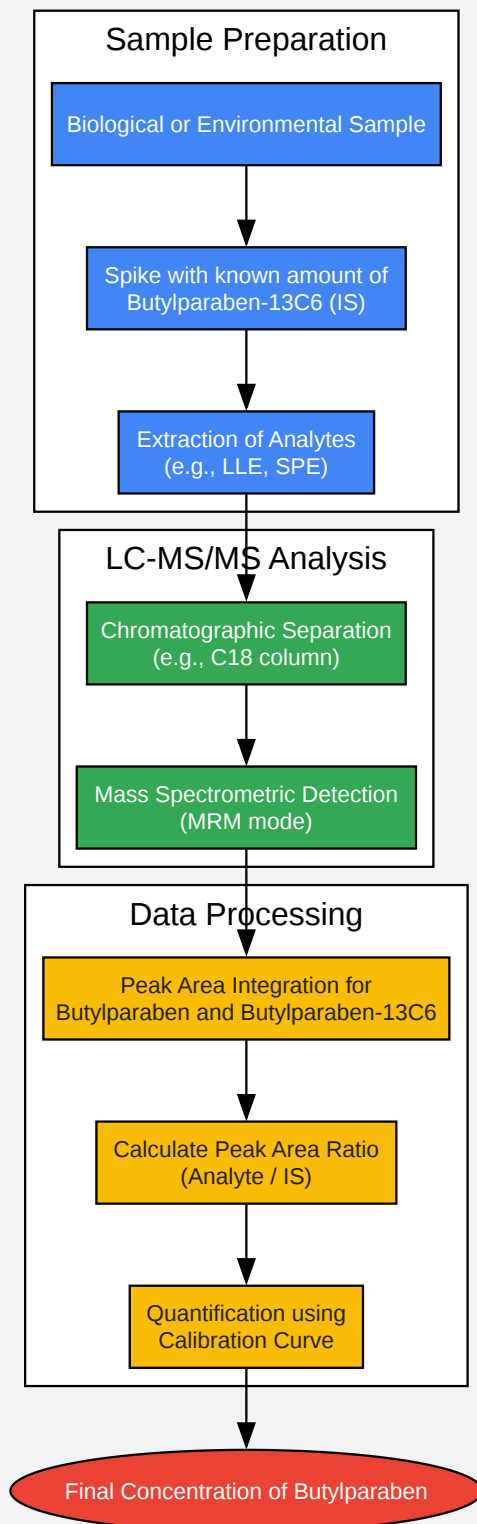
## Role in Analytical Chemistry: An Essential Internal Standard

The primary application of **Butylparaben-13C6** is as an internal standard for quantitative analysis, particularly in liquid chromatography-tandem mass spectrometry (LC-MS/MS) methods. The use of a stable isotope-labeled internal standard is the gold standard in quantitative mass spectrometry for correcting for matrix effects and variations in sample preparation and instrument response.

## Logical Workflow for Quantitative Analysis using Butylparaben-13C6

The following diagram illustrates the typical workflow for using **Butylparaben-13C6** as an internal standard in the quantification of butylparaben in a sample matrix.

## Workflow for Butylparaben Quantification using Butylparaben-13C6 Internal Standard

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Caption: Workflow for Butylparaben quantification.

# Experimental Protocol: Quantification of Butylparaben in Biological Matrices

The following is a representative protocol for the determination of butylparaben in a biological matrix (e.g., urine) using **Butylparaben-13C6** as an internal standard with LC-MS/MS. This protocol is a composite of typical methods and should be optimized for specific applications.

## Materials and Reagents

- Butylparaben analytical standard
- **Butylparaben-13C6** internal standard solution (e.g., 1 µg/mL in methanol)
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Formic acid
- Ultrapure water
- Solid-phase extraction (SPE) cartridges (e.g., C18)

## Sample Preparation

- Spiking: To 1 mL of the urine sample, add a known amount of the **Butylparaben-13C6** internal standard solution (e.g., 50 µL of a 1 µg/mL solution).
- Enzymatic Hydrolysis (if required for conjugated metabolites): Add β-glucuronidase/sulfatase and incubate at 37°C for a specified time.
- Solid-Phase Extraction (SPE):
  - Condition the C18 SPE cartridge with methanol followed by ultrapure water.
  - Load the pre-treated sample onto the cartridge.
  - Wash the cartridge with water to remove interferences.

- Elute the analytes with methanol or acetonitrile.
- Evaporation and Reconstitution: Evaporate the eluate to dryness under a gentle stream of nitrogen. Reconstitute the residue in a suitable volume of the mobile phase starting composition.

## LC-MS/MS Conditions

- Liquid Chromatography (LC):
  - Column: C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.8  $\mu$ m).
  - Mobile Phase A: Water with 0.1% formic acid.
  - Mobile Phase B: Acetonitrile or Methanol with 0.1% formic acid.
  - Gradient: A typical gradient would start with a low percentage of mobile phase B, ramp up to a high percentage to elute the analytes, and then return to initial conditions for re-equilibration.
  - Flow Rate: 0.3 - 0.5 mL/min.
  - Injection Volume: 5 - 10  $\mu$ L.
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Mode: Electrospray Ionization (ESI), negative mode.
  - Analysis Mode: Multiple Reaction Monitoring (MRM).
  - MRM Transitions:
    - Butylparaben: Monitor the transition from the precursor ion (deprotonated molecule [M-H]<sup>-</sup>) to a specific product ion.
    - **Butylparaben-13C6**: Monitor the corresponding transition for the isotopically labeled internal standard. The precursor ion will be 6 Da higher than that of the unlabeled butylparaben.

## Quantification

A calibration curve is constructed by analyzing standards containing known concentrations of butylparaben and a constant concentration of **Butylparaben-13C6**. The peak area ratio of the analyte to the internal standard is plotted against the concentration of the analyte. The concentration of butylparaben in the unknown samples is then determined from this calibration curve.

## Conclusion

**Butylparaben-13C6** is an indispensable tool for researchers requiring accurate and precise quantification of butylparaben. Its use as an internal standard in LC-MS/MS methods mitigates the impact of matrix effects and procedural variations, leading to highly reliable data. This technical guide provides the fundamental physical and chemical properties, a logical workflow for its application, and a representative experimental protocol to aid in the development and implementation of robust analytical methods.

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